

3,4-Diaminotoluene molecular weight and formula

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Compound of Interest

Compound Name: 3,4-Diaminotoluene

Cat. No.: B134574

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An In-depth Technical Guide to **3,4-Diaminotoluene** for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,4-Diaminotoluene** (3,4-DAT), a key aromatic amine intermediate. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document details its chemical and physical properties, synthesis protocols, applications, and safety information.

Core Molecular Information

3,4-Diaminotoluene, also known as 4-Methyl-o-phenylenediamine, is an organic compound with the chemical formula C₇H₁₀N₂.[\[1\]](#)[\[2\]](#) Its molecular weight is approximately 122.17 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Physicochemical Properties

3,4-Diaminotoluene is a colorless to brownish-purple crystalline solid.[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[7\]](#) It is soluble in water, alcohol, and ether.[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[7\]](#) The compound is stable under normal conditions but is incompatible with strong oxidizing agents.[\[2\]](#)[\[7\]](#)[\[8\]](#) When heated to decomposition, it emits toxic fumes of nitrogen oxides.[\[1\]](#)[\[6\]](#)[\[7\]](#)[\[9\]](#)

Table 1: Quantitative Data for **3,4-Diaminotoluene**

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₀ N ₂	[1][2][3][4][9]
Molecular Weight	122.17 g/mol	[1][2][3][4][5]
CAS Number	496-72-0	[2][3]
Melting Point	87-89 °C	[2][8]
Boiling Point	155-156 °C at 18 mmHg	[2][7]
Water Solubility	16 g/L (at 20 °C)	[7][8]
Appearance	Colorless to brownish purple crystalline solid	[1][2][6][7]

Synthesis of 3,4-Diaminotoluene

A primary method for synthesizing **3,4-Diaminotoluene** is through the hydrogenation reduction of o-nitro-p-toluidine.[10][11] This process is valued for its short synthesis route, high product purity (reaching 99.5%), and high yield (96-97%).[10][11]

Experimental Protocol: Hydrogenation Reduction of o-Nitro-p-toluidine

This protocol is based on a patented synthesis method.[10][11]

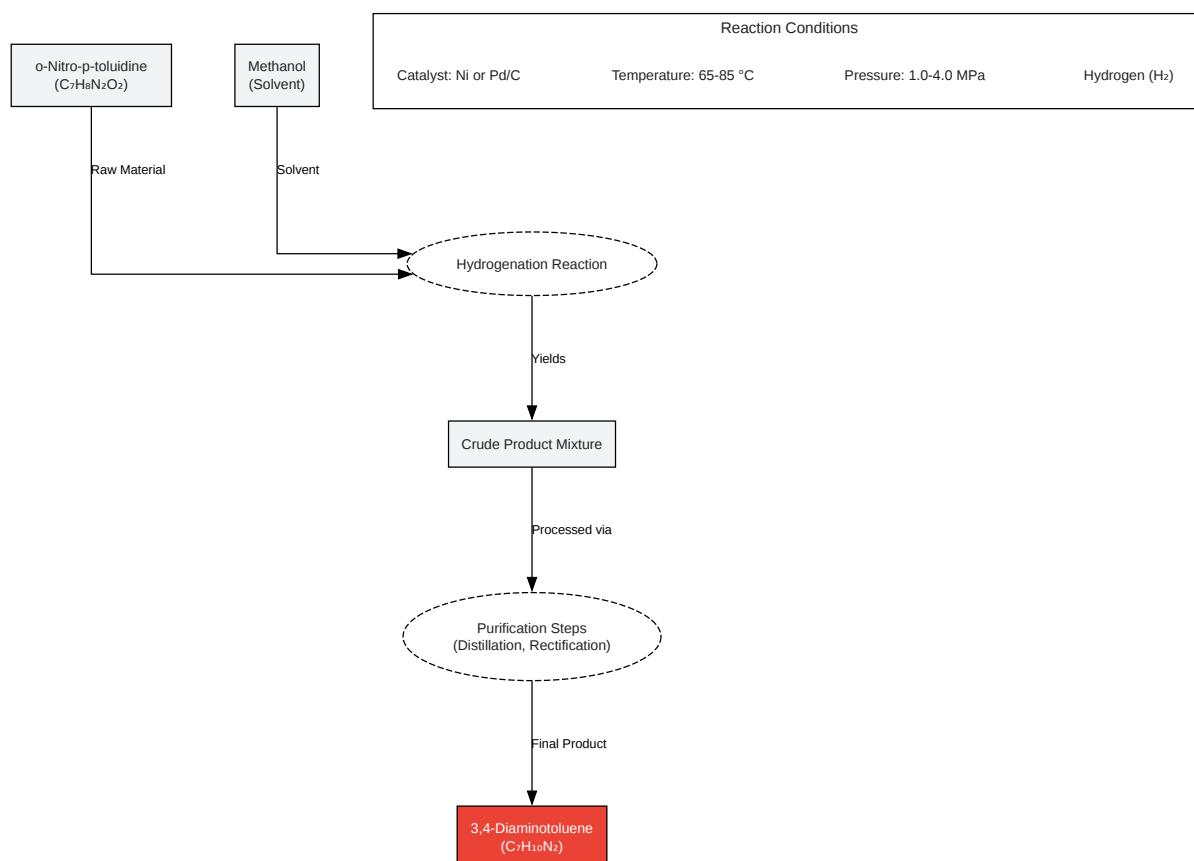
1. Materials and Equipment:

- o-nitro-p-toluidine (raw material)
- Methanol (or other alcohol solvent)
- Nickel catalyst (e.g., Raney nickel) or Palladium on carbon[11]
- High-pressure autoclave reactor with stirring mechanism
- Nitrogen and Hydrogen gas sources

- Equipment for distillation under normal and reduced pressure

2. Procedure:

- Dissolution: Prepare a solution by dissolving o-nitro-p-toluidine in an alcohol solvent, such as methanol. The weight ratio of the solvent to o-nitro-p-toluidine should be between 1.5:1 and 3:1.[10][11] Heat the mixture to 50-55 °C with stirring to ensure complete dissolution.[10]
- Reaction Setup: Transfer the solution of o-nitro-p-toluidine into a high-pressure autoclave. Add the catalyst (e.g., Ni catalyst).[10]
- Inerting: Purge the autoclave with nitrogen gas and then with hydrogen gas to create an inert atmosphere.
- Hydrogenation:
 - Begin stirring and heat the reactor to 60-65 °C.[10]
 - Introduce hydrogen gas, maintaining a pressure of 1.0-4.0 MPa.[10][11]
 - Maintain the reaction temperature between 65-85 °C.[10][11]
 - Continue the hydrogenation for approximately 1 hour.[10]
- Work-up and Purification:
 - After the reaction is complete, vent the excess hydrogen gas.
 - Discharge the reaction mixture from the autoclave.
 - Remove the methanol solvent under normal pressure distillation.
 - Remove any water under reduced pressure.
 - The final product, **3,4-diaminotoluene**, is obtained through rectification under reduced pressure.[10]

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Caption: Synthesis pathway of **3,4-Diaminotoluene** via hydrogenation reduction.

Applications in Research and Drug Development

3,4-Diaminotoluene is a versatile intermediate with numerous applications in both industrial and research settings.

- Dye and Pigment Synthesis: It is a crucial intermediate in the manufacturing of dyes and pigments, such as disperse fluorescent yellow.[9][12]
- Polymer Chemistry: The compound is used in the production of polyurethanes, polyamides, and polyurethane foams.[5][13]
- Pharmaceutical Synthesis: In drug development, **3,4-Diaminotoluene** serves as a foundational building block for synthesizing various Active Pharmaceutical Ingredients (APIs).[14] Its structure is ideal for creating complex heterocyclic molecules, which are prevalent in many therapeutic agents.[14] It has been used in the synthesis of antibiotics and antivirals.[5] For instance, it is employed in the synthesis of asymmetrical tetradentate Schiff bases through condensation reactions.[2][7]
- Corrosion Inhibitors: It is used to synthesize metal anti-rust agents and corrosion inhibitors for metals like silver, copper, and zinc.[11]
- Analytical Chemistry and Sensor Development: **3,4-Diaminotoluene** has gained attention in the development of advanced sensor technologies.[15] Its electrochemical properties make it a useful component in creating sensitive and selective electrochemical sensors.[15] It has also been used as a chromogenic reagent for the spectrophotometric determination of selenium(IV).[2]

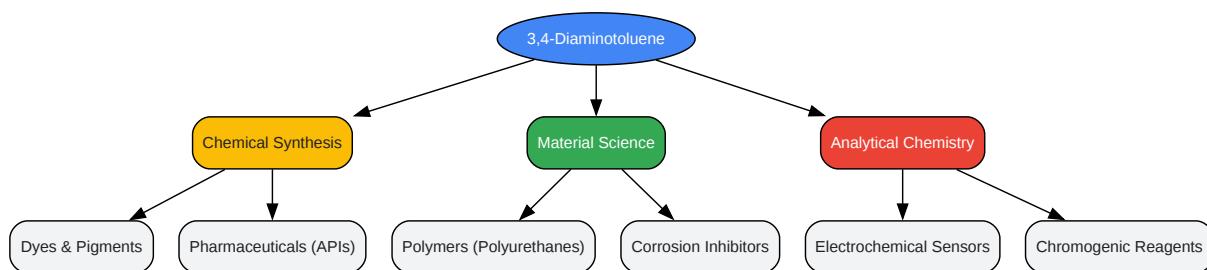
Safety and Handling

3,4-Diaminotoluene is classified as a toxic and hazardous substance.

- Toxicity: It is toxic by ingestion and inhalation and acts as an irritant to the skin and eyes.[1][2][6][7][9]
- Personal Protective Equipment (PPE): When handling this chemical, appropriate PPE is essential. This includes chemical safety goggles, protective gloves, and suitable protective

clothing to prevent skin exposure.[9][16] A NIOSH/MSHA-approved respirator should be used if exposure limits are exceeded or if irritation occurs.[16]

- **Handling and Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible substances like strong oxidizing agents.[9][16] Minimize dust generation and accumulation.[16]
- **First Aid Measures:**
 - Eyes: Immediately flush with plenty of water for at least 15 minutes.[16]
 - Skin: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.[16]
 - Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen.[16]
 - Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth and have them drink 2-4 cups of milk or water.[16] In all cases of exposure, seek immediate medical attention.[16]



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Caption: Key application areas of **3,4-Diaminotoluene**.

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References

- 1. 3,4-Diaminotoluene | C7H10N2 | CID 10332 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3,4-Diaminotoluene | 496-72-0 [chemicalbook.com]
- 3. scbt.com [scbt.com]
- 4. 3,4-Diaminotoluene, 97% - 496-72-0 - Manufacturers & Suppliers in India [ottokemi.com]
- 5. 3,4-Diaminotoluene | TargetMol [targetmol.com]
- 6. 3,4-DIAMINOTOLUENE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 7. Cas 496-72-0,3,4-Diaminotoluene | lookchem [lookchem.com]
- 8. 3,4-Diaminotoluene | CAS#:496-72-0 | Chemsoc [chemsoc.com]
- 9. Page loading... [guidechem.com]
- 10. Synthesis method of 3,4-diaminotoluene - Eureka | Patsnap [eureka.patsnap.com]
- 11. CN106349081A - Synthesis method of 3,4-diaminotoluene - Google Patents [patents.google.com]
- 12. Page loading... [wap.guidechem.com]
- 13. researchgate.net [researchgate.net]
- 14. nbinfo.com [nbinfo.com]
- 15. 3,4-Diaminotoluene|High-Purity Research Chemical [benchchem.com]
- 16. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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